

Phthalic Acid Anhydride-d4: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling and use of **Phthalic Acid Anhydride-d4** (CAS Number: 75935-32-9). The following sections detail the material's properties, associated hazards, and the necessary precautions for its use in a laboratory or manufacturing setting. Adherence to these guidelines is crucial for ensuring the safety of all personnel.

Physicochemical and Hazard Profile

Phthalic Acid Anhydride-d4 is the deuterated form of Phthalic Anhydride. While its chemical reactivity is largely identical to the non-deuterated compound, it is important to handle it with the same level of care. It is a white, lustrous solid, often in the form of needles or flakes, with a characteristic acrid odor.[1][2] Upon contact with water, it hydrolyzes to form phthalic acid.[1]

Physical and Chemical Properties

The table below summarizes the key physical and chemical properties of **Phthalic Acid Anhydride-d4** and its non-deuterated counterpart.



Property	Value
Molecular Formula	C ₈ D ₄ O ₃ [3]
Molecular Weight	152.14 g/mol [3]
Appearance	White solid (flake) or a clear, colorless, mobile liquid (molten)
Odor	Characteristic, acrid odor
Melting Point	131-134 °C (lit.)
Boiling Point	284 °C (lit.)
Flash Point	152 °C (305.6 °F)
Autoignition Temperature	580 °C
Solubility in Water	6,000 mg/L at 25 °C (reacts)
Vapor Pressure	0.01 mbar @ 20 °C

Hazard Identification

Phthalic Acid Anhydride-d4 is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Classification	Description
Acute Toxicity (Oral)	Harmful if swallowed.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye damage.
Respiratory Sensitization	May cause allergy or asthma symptoms or breathing difficulties if inhaled.
Skin Sensitization	May cause an allergic skin reaction.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.



Finely dispersed particles can form explosive mixtures in the air.

Experimental Protocols and Handling Procedures

Strict adherence to the following protocols is mandatory when handling **Phthalic Acid Anhydride-d4** to minimize exposure and ensure a safe working environment.

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder form or when heating the substance. Local exhaust ventilation should be used to control airborne dust.
- Ignition Sources: Keep away from open flames, sparks, and other sources of ignition. Use spark-proof tools and explosion-proof electrical equipment.
- Static Discharge: Take precautionary measures against static discharges. Grounding and bonding of containers and receiving equipment is essential.

Personal Protective Equipment (PPE)

A comprehensive PPE program should be implemented. The following are minimum requirements:

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber, neoprene).
Body Protection	Lab coat, coveralls, or other protective clothing to prevent skin contact.
Respiratory Protection	For operations generating dust, a NIOSH- approved respirator with an appropriate particulate filter (e.g., N95, R95, or P95) is required.



Safe Handling and Storage

- Handling: Avoid breathing dust. Do not get in eyes, on skin, or on clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is handled.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from moisture, heat, and incompatible materials such as strong oxidizing agents, acids, bases, and alcohols.

Toxicity and Exposure Limits

Exposure to Phthalic Acid Anhydride-d4 can lead to various adverse health effects.

Summary of Toxicological Data

Endpoint	Species	Route	Value
LD50	Rat (male)	Oral	1,530 mg/kg bw
LC50	Rat (male/female)	Inhalation	> 3,160 mg/m³ air
LD50	Rabbit	Dermal	> 3,160 mg/kg bw

- Acute Effects: Irritation to the eyes, skin, and respiratory tract. Burns may occur on wet skin due to the formation of phthalic acid.
- Chronic Effects: Prolonged or repeated exposure can lead to conjunctivitis, rhinitis, bronchitis, and skin sensitization.

Occupational Exposure Limits

Organization	Limit
OSHA (PEL)	12 mg/m³ (2 ppm) TWA
NIOSH (REL)	6 mg/m³ (1 ppm) TWA
ACGIH (TLV)	6.1 mg/m³ (1 ppm) TWA
NIOSH (IDLH)	60 mg/m³



Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give one or two glasses of water to drink. Seek immediate medical attention.

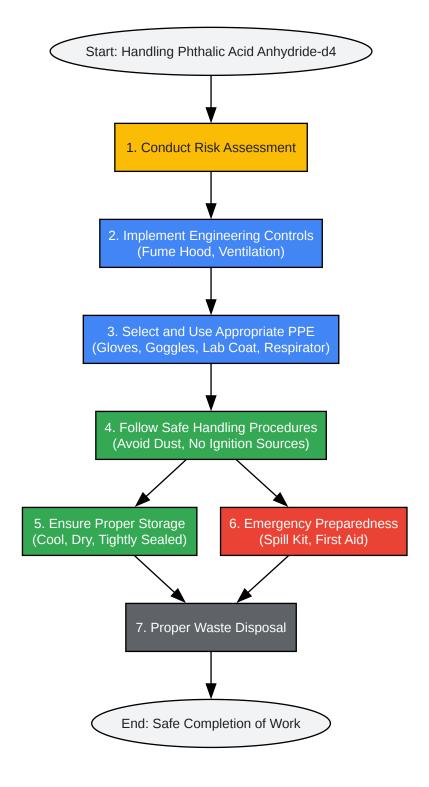
Accidental Release Measures

- Spill Cleanup: Evacuate the area. Wear appropriate PPE. For solid spills, carefully sweep or scoop up the material to avoid creating dust and place it in a suitable container for disposal.
 Moisten the material lightly with water to prevent dusting if necessary.
- Fire Fighting: Use water spray, foam, dry chemical, or carbon dioxide to extinguish a fire. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **Phthalic Acid Anhydride-d4**.





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Caption: Logical workflow for the safe handling of **Phthalic Acid Anhydride-d4**.

This guide is intended to provide comprehensive safety and handling information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and



detailed information.

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